

3-Acetyl-5-chlorothiophene safety and handling precautions

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Compound of Interest

Compound Name: 3-Acetyl-5-chlorothiophene

Cat. No.: B1283779

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An In-Depth Technical Guide to the Safe Handling of **3-Acetyl-5-chlorothiophene**

For Researchers, Scientists, and Drug Development Professionals

Introduction: Understanding the Compound

3-Acetyl-5-chlorothiophene (CAS No. 58119-67-8) is a heterocyclic ketone, a valuable intermediate in organic synthesis, particularly within the pharmaceutical and agricultural sectors. Its structure, featuring a thiophene ring substituted with an acetyl group and a chlorine atom, makes it a versatile building block. However, the very reactivity that makes it useful also necessitates a thorough understanding of its potential hazards and the implementation of rigorous safety protocols. This guide provides a comprehensive overview of the essential safety and handling precautions required when working with this compound, grounded in established chemical safety principles.

Chapter 1: Hazard Identification and Risk Assessment

A foundational element of safe laboratory practice is a comprehensive understanding of the intrinsic hazards of a substance. **3-Acetyl-5-chlorothiophene** is classified under the Globally Harmonized System (GHS) and presents specific risks that must be managed.

GHS Classification

The primary hazard associated with **3-Acetyl-5-chlorothiophene** is acute oral toxicity. The compound is also classified as an irritant.

Hazard Class	Category	Signal Word	Hazard Statement	GHS Pictogram
Acute Toxicity, Oral	Category 4	Warning	H302: Harmful if swallowed	GHS07 (Exclamation Mark)
Irritant	-	Warning	-	GHS07 (Exclamation Mark)

This table summarizes the GHS classification for **3-Acetyl-5-chlorothiophene**.

The H302 classification indicates that ingestion of a sufficient quantity of the substance can cause significant, non-lethal toxic effects. The causality behind this toxicity lies in its potential to interfere with biological processes upon absorption through the gastrointestinal tract. While specific toxicological pathways are not extensively detailed in common safety literature, the general principle for such compounds involves metabolic activation or disruption of cellular functions.

Physical and Chemical Properties

Understanding the physical state and properties of a chemical is critical for anticipating its behavior and implementing appropriate controls.

Property	Value	Source
CAS Number	58119-67-8	
Molecular Formula	C ₆ H ₅ ClOS	
Molecular Weight	160.62 g/mol	
Appearance	Solid	
Melting Point	46-49°C	
Boiling Point	117-118°C at 17 mmHg	
Storage Class Code	11 - Combustible Solids	

This table presents key physical and chemical data for **3-Acetyl-5-chlorothiophene**.

As a combustible solid, it does not present the same level of fire risk as a flammable liquid, but it can burn if exposed to an ignition source. Its solid form at room temperature means the primary exposure routes are ingestion and skin contact with the dust, or inhalation of airborne particulates.

Chapter 2: Engineering and Administrative Controls

The hierarchy of controls prioritizes engineering and administrative measures to minimize direct interaction with the hazard.

Engineering Controls

- Chemical Fume Hood: All weighing and transfer operations involving **3-Acetyl-5-chlorothiophene** powder should be conducted in a certified chemical fume hood. This is the primary engineering control to prevent inhalation of airborne particulates.
- Ventilation: The laboratory should be well-ventilated to ensure that any fugitive emissions are diluted and removed.

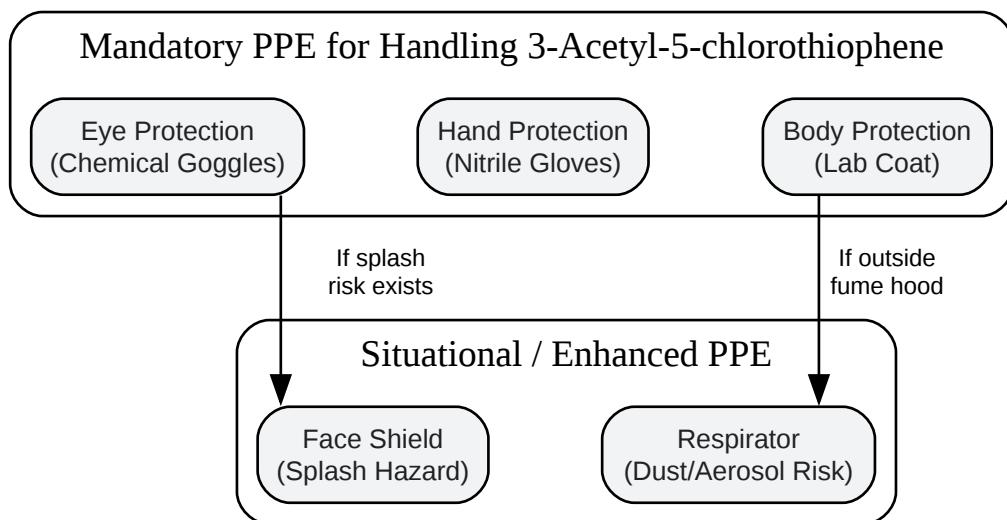
Administrative Controls

- Standard Operating Procedures (SOPs): Laboratories must develop and enforce detailed SOPs for the use of this chemical. These SOPs should cover every stage from receipt and storage to use and disposal.
- Designated Areas: Clearly demarcate areas where **3-Acetyl-5-chlorothiophene** is stored and handled. Access should be restricted to trained personnel.
- Training: All personnel handling the compound must receive documented training on its hazards, safe handling procedures, emergency response, and proper disposal.

Chapter 3: Personal Protective Equipment (PPE)

When engineering and administrative controls cannot eliminate all risks, PPE provides the final barrier between the researcher and the chemical.

- Hand Protection: Wear chemical-resistant gloves (e.g., nitrile) to prevent skin contact. Gloves should be inspected before use and replaced immediately if contaminated or damaged.
- Eye Protection: Chemical safety goggles are mandatory. If there is a splash hazard, a face shield should be worn in addition to goggles.
- Skin and Body Protection: A lab coat must be worn and kept fully fastened. For larger quantities or where significant dust generation is possible, additional protective clothing may be necessary.
- Respiratory Protection: If work cannot be conducted within a fume hood and there is a risk of inhaling dust, a NIOSH-approved respirator with the appropriate particulate filter should be used.



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Caption: Required and situational Personal Protective Equipment (PPE).

Chapter 4: Handling, Storage, and Disposal

Safe Handling Workflow

A systematic approach to handling ensures that safety is maintained at every step.



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Caption: A systematic workflow for safely handling the compound.

Storage Requirements

Proper storage is crucial for maintaining the chemical's integrity and preventing accidental exposure or reaction.

- Conditions: Store in a cool, dry, well-ventilated place. The storage area should be separate from incompatible materials.

- Container: Keep the container tightly closed and properly labeled.
- Incompatibilities: Avoid strong oxidizing agents and strong bases. While specific reactivity data is sparse, these general incompatibilities for chlorinated organic compounds should be observed to prevent vigorous or exothermic reactions.

Waste Disposal

Disposal of **3-Acetyl-5-chlorothiophene** and any contaminated materials must be treated as hazardous waste.

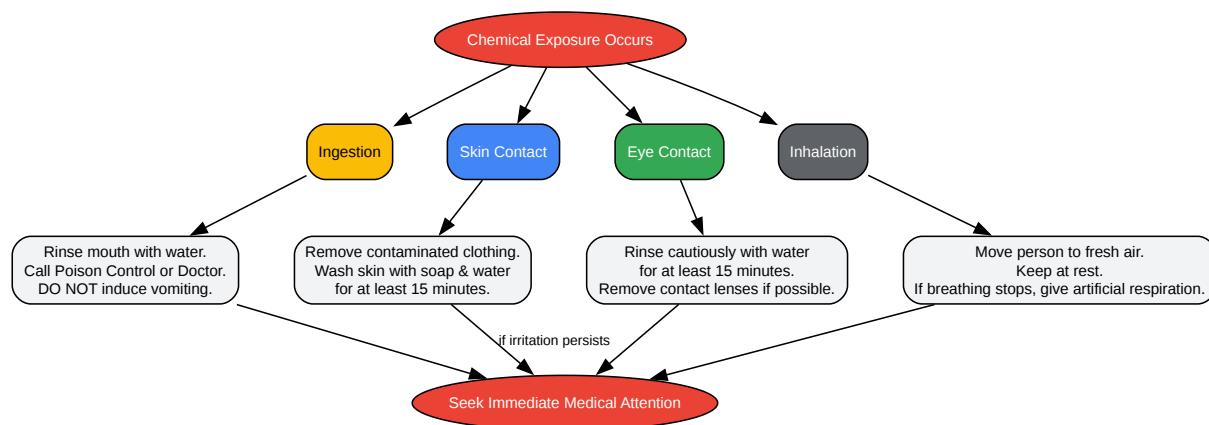
- Collection: Collect all waste, including contaminated PPE and spill cleanup materials, in a designated, leak-proof, and clearly labeled hazardous waste container.
- Disposal Route: The waste must be disposed of through an approved waste disposal plant or licensed chemical waste management facility, likely via incineration. Do not dispose of this chemical down the drain or in regular trash.

Chapter 5: Emergency Procedures

Preparedness is key to mitigating the consequences of an accidental exposure or spill.

First Aid Measures

Immediate and correct first aid can significantly reduce the severity of an injury. The following procedures are based on general guidelines for chemical exposures.

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Caption: First aid response flowchart for different exposure routes.

- **Ingestion:** As per the H302 classification, this is a primary concern. The precautionary statement P301 + P312 + P330 applies: IF SWALLOWED, call a POISON CENTER or doctor if you feel unwell. Rinse mouth. Do not induce vomiting unless directed by medical personnel.
- **Skin Contact:** Immediately remove contaminated clothing. Wash the affected area thoroughly with soap and water for at least 15 minutes. Seek medical attention if irritation develops or persists.
- **Eye Contact:** Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
- **Inhalation:** Move the affected person to fresh air and keep them warm and at rest. If breathing has stopped, perform artificial respiration. Seek immediate medical attention.

Spill Response

A prompt and effective response can prevent a small spill from becoming a major incident.

- Alert & Evacuate: Alert personnel in the immediate area and evacuate if necessary.
- Protect Yourself: Don appropriate PPE, including respiratory protection if the spill generates dust.
- Containment: Prevent the spill from spreading.
- Cleanup: For a solid spill, carefully sweep or scoop the material, avoiding dust generation. Place it into a labeled, sealed container for hazardous waste disposal.
- Decontamination: Clean the spill area with soap and water, collecting the rinse water for disposal as hazardous waste if necessary.
- Report: Report the incident to your supervisor or institutional safety office.
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